Application Note: Quantification of Drospirenone in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name:	*ANGELIQ*
CAS No.:	*350818-73-4*
Cat. No.:	*B1241488*

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Introduction

Drospirenone is a synthetic progestin with anti-mineralocorticoid and anti-androgenic properties, widely used in oral contraceptives. Accurate and reliable quantification of drospirenone in human plasma is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This document outlines a robust and sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the determination of drospirenone in human plasma.

Principle

This method involves the extraction of drospirenone and an internal standard (IS) from human plasma, followed by chromatographic separation and detection using a triple quadrupole mass spectrometer. The quantification is based on the peak area ratio of the analyte to the internal standard. Two primary extraction techniques are presented: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

Experimental Protocols

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Method 1: Solid-Phase Extraction (SPE)

This method provides a clean extract by utilizing a mixed-mode SPE to selectively separate drospirenone from plasma matrix components.

Materials and Reagents

- Drospirenone analytical standard
- Internal Standard (e.g., D4-Drospirenone or Levonorgestrel)
- Human plasma (with anticoagulant)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium formate
- Formic acid
- Water (deionized)
- Mixed-mode SPE cartridges/plates (e.g., Oasis MAX 96-well plate, 30 mg sorbent per well)

Equipment

- Analytical balance
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator
- LC-MS/MS system (e.g., Waters ACQUITY UPLC with a Quattro Premier Triple Quadrupole Mass Spectrometer)

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Procedure

- Preparation of Standards and Quality Controls (QCs):
  - Prepare stock solutions of drospirenone and the internal standard in methanol.
  - Prepare working standard solutions by serially diluting the stock solution with a suitable solvent (e.g., methanol/water).
  - Spike blank human plasma with the working standard solutions to create calibration standards and QC samples at various concentrations.
- Sample Preparation (SPE):
  - To 500 µL of plasma sample, add the internal standard solution.
  - Condition the SPE plate wells with methanol followed by water.
  - Load the plasma sample onto the SPE plate.
  - Wash the wells with an appropriate washing solution to remove interferences.
  - Elute drospirenone and the internal standard with a suitable elution solvent.
  - Evaporate the eluate to dryness under a stream of nitrogen.
  - Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

Method 2: Liquid-Liquid Extraction (LLE)

This method offers a simpler and cost-effective approach for sample cleanup.[1][2]

Materials and Reagents

- Drospirenone analytical standard
- Internal Standard (e.g., Levonorgestrel or D4-Drospirenone)[1][3]
- Human plasma (with anticoagulant)

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- Dichloromethane or a mixture of tert-butyl methyl ether (TBME) and n-Hexane[1][3]
- Methanol (HPLC grade)
- Ammonium formate

Equipment

- Analytical balance
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

Procedure

- Preparation of Standards and Quality Controls (QCs):
  - Follow the same procedure as in Method 1.
- Sample Preparation (LLE):
  - To 500 µL of plasma sample, add the internal standard solution.[3]
  - Add 2 mL of the extraction solvent (e.g., dichloromethane or TBME:n-Hexane mixture).[1][3]
  - Vortex the mixture for a specified time (e.g., 2 minutes).[3]
  - Centrifuge to separate the organic and aqueous layers.
  - Transfer the organic layer to a clean tube.
  - Evaporate the organic solvent to dryness under a stream of nitrogen.[3]

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- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.[3]

LC-MS/MS Conditions

Chromatographic Conditions

Parameter	Condition 1	Condition 2
LC System	Waters ACQUITY UPLC	Shimadzu Nexera
Column	ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm	C18, 5 µm, 50 x 2.1 mm or Peerless cyano column[1]
Mobile Phase A	5 mM Ammonium Formate buffer	Methanol and ammonium formate buffer[1]
Mobile Phase B	Acetonitrile:Methanol	-
Flow Rate	300 µL/min	-
Column Temperature	30°C	-
Injection Volume	10 µL	-
Run Time	3 - 8 minutes	-

Mass Spectrometry Conditions

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Parameter	Setting
Mass Spectrometer	Triple Quadrupole (e.g., SCIEX Triple Quad™ 5500)[4]
Ionization Mode	Electrospray Ionization (ESI), Positive[1][3]
MRM Transitions	
Drospirenone	367.1 -> 97.0[2][3]
D4-Drospirenone (IS)	371.1 -> 97.0[3]
Levonorgestrel (IS)	313.2 -> (product ion not specified)[1]
Dwell Time	200 ms[3]
Declustering Potential (DP)	100 V[3]
Collision Energy (CE)	121 V[3]

Quantitative Data Summary

Method Validation Parameters

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Parameter	Result	Reference
Linearity Range	0.5 - 250 ng/mL	
5 - 100 ng/mL	[1][5]	
Correlation Coefficient (r^2)	> 0.997	
0.9998	[1][5]	
Lower Limit of Quantification (LLOQ)	0.5 ng/mL	
1.003 ng/mL	[2]	
Intra-batch Precision (CV%)	≤ 5.58%	[1][5]
Inter-batch Precision (CV%)	< 6.08%	[1][5]
Intra-batch Accuracy (RE%)	-3.34% to +6.27%	[1][5]
Inter-batch Accuracy (RE%)	-1.84% to +6.73%	[1][5]
Mean Extraction Recovery	83.31% - 92.58%	[1][5]

Stability Data

Condition	Stability	Reference
Freeze-Thaw Cycles	Stable for 3 cycles	[1][5]
Ambient Storage (pre-processing)	Stable for 24 hours	[1][5]
Long-term Storage (-20°C)	Stable for 3 months	[1][5]
Autosampler (processed samples at 4°C)	Stable for 72 hours	[1][5]

Workflow Diagrams

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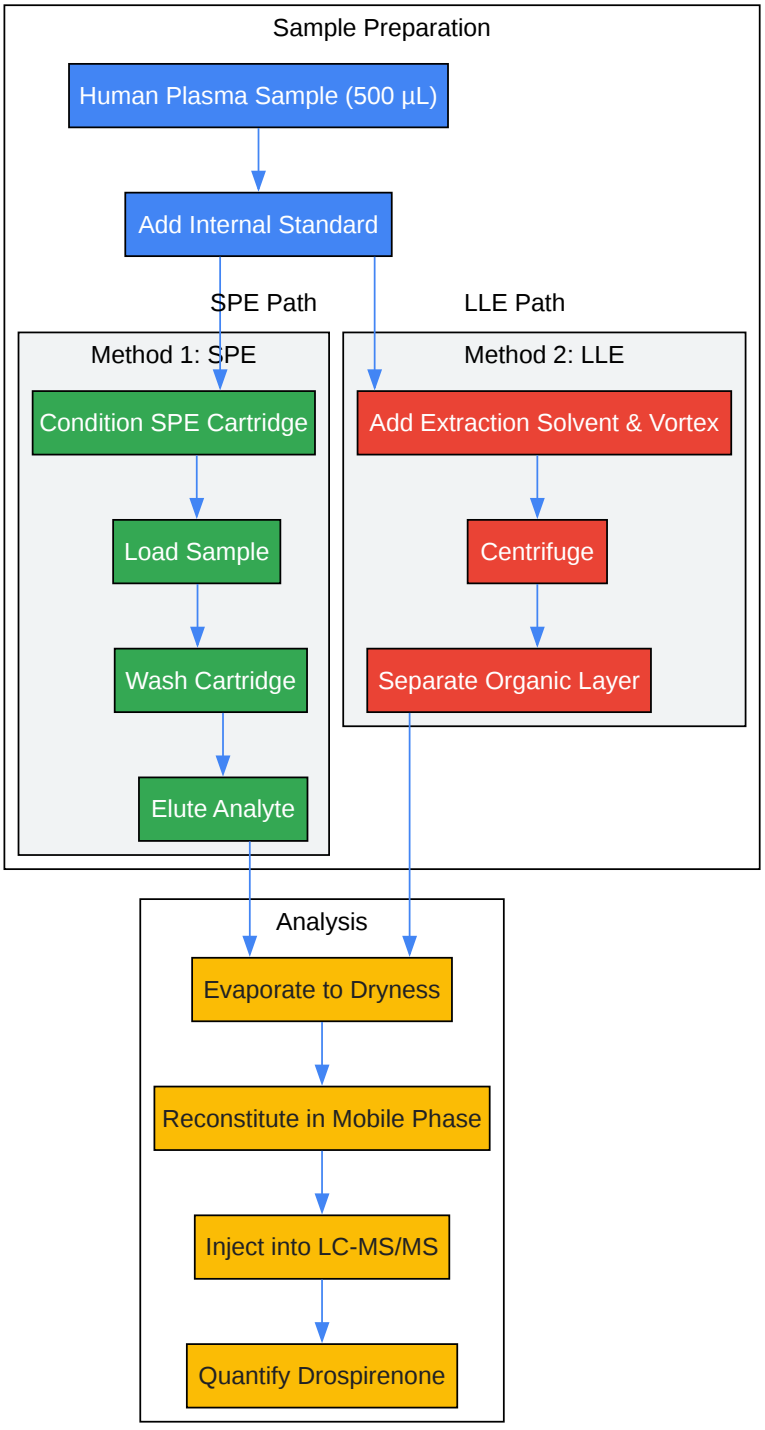

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Caption: Workflow for Drospirenone Quantification in Human Plasma.

Conclusion

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The described LC-MS/MS methods are suitable for the sensitive and selective quantification of drospirenone in human plasma. Both Solid-Phase Extraction and Liquid-Liquid Extraction provide effective sample cleanup, leading to reliable and reproducible results that meet the stringent requirements for bioanalytical method validation. The choice of method may depend on laboratory resources, desired throughput, and the need for simultaneous analysis of other compounds.

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